

fenazaquin application rates efficacy spider mite control

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Compound Focus: Fenazaquin

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Fenazaquin Application Guide for Spider Mite Control

Compound Profile and Mode of Action

Fenazaquin is a quinazoline acaricide that acts as a **mitochondrial complex I electron transport inhibitor** (IRAC MoA class 21A), leading to the disruption of energy production in mite cells [1]. It exhibits both **contact and stomach action**, making it effective against exposed mites and those feeding on treated plant surfaces [2]. First introduced in 1993, it is used against various mites on fruits, nuts, and ornamentals, and is typically formulated as a suspension concentrate (SC) that is diluted with water and applied as a foliar spray [1].

Application Rates and Efficacy Across Crops

Optimizing the application rate of **fenazaquin** is crucial for achieving effective pest control while minimizing environmental impact. The recommended dosage varies significantly by crop and pest complex.

*Table 1: Registered Application Rates for **Fenazaquin** on Various Crops*

Crop	Target Pest(s)	Recommended Dosage (per hectare)	Dilution in Water
Tomato	Red spider mite, White flies [2]	1250 ml formulation [2]	500 liters [2]
Tea	Red spider mite, Tea mosquito bug [2]	1000 ml formulation [2]	400 liters [2]
Okra	Spider mites (<i>Tetranychus urticae</i>) [3]	125 g a.i. (Active Ingredient) [3]	Not Specified
Apple	Mites (e.g., <i>Panonychus ulmi</i>) [4] [1]	0.004% application rate [4]	Not Specified

Table 2: Optimized Laboratory Application Conditions for Spider Mite Control on Beans Data derived from response surface methodology optimization studies [5]

Factor	Fenpyroximate	Propargite	Fenazaquin
Optimal Relative Humidity	57.03%	62.97%	62.97%
Optimal Temperature	Not Specified	26.01 °C	Not Specified
Optimal Application Dose	14.10 µl/1000 ml H ₂ O	Lowest dose (in range: 900-2300 µl/l)	527.30 µl/1000 ml H ₂ O
Resulting Mortality	~22%	~16%	~9%

Detailed Experimental Protocol for Efficacy Bioassay

For researchers aiming to evaluate the efficacy of **fenazaquin** against *Tetranychus urticae* in laboratory conditions, the following detailed protocol, adapted from recent studies, provides a robust methodology.

Plant Cultivation and Mite Colony Rearing

- **Plant Material:** Use cowpea beans (*Vigna unguiculata* L.). Sow pre-germinated seeds in pots with a perlite substrate and place them in a growth chamber maintained at 25 ± 2 °C with a **16:8 hour (Light:Dark)** photoperiod [5].
- **Mite Colony Initiation:** Collect *Tetranychus urticae*-infested leaves from greenhouses. Transfer adult mites to clean bean leaf discs using a fine brush (e.g., 0.3 cm) [5].
- **Rearing Environment:** Maintain the Petri dishes containing leaf discs and mites at 25 ± 2 °C and $55 \pm 5\%$ **relative humidity**. To maintain the colony, transfer mites from old, dried plants to fresh, healthy bean plants weekly [5].

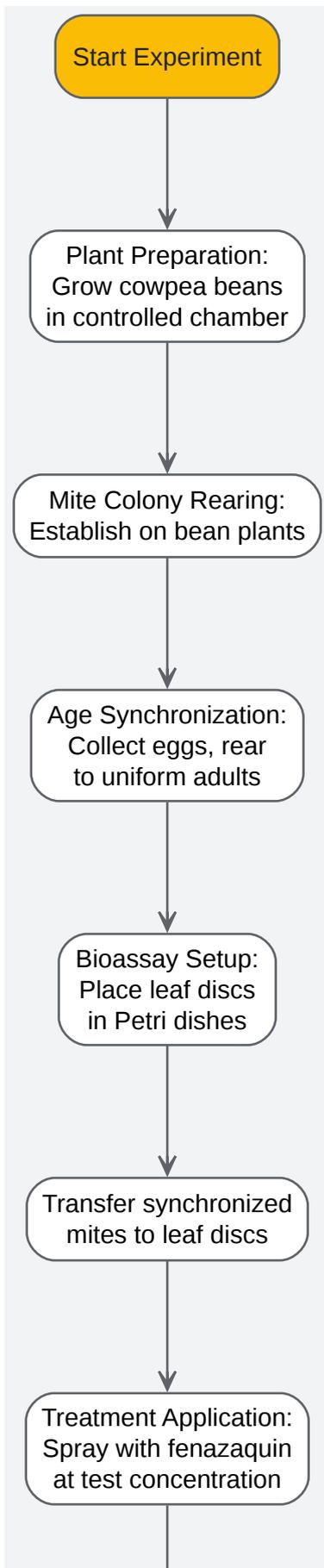
Age-Synchronization of Mites

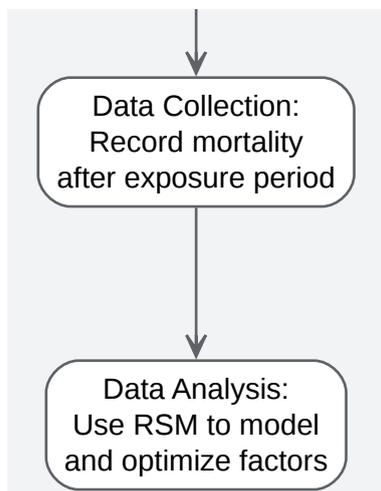
To obtain a standardized population of adult female mites for bioassays:

- Place **60 adult female mites** on a bean leaf disc in a Petri dish with a moist cotton pad to maintain humidity.
- Allow a **24-hour oviposition period**, then carefully remove all adult females.
- Incubate the Petri dish containing only the eggs under the same controlled conditions until the mites reach the desired adult stage for testing [5].

Bioassay and Treatment Application

- **Experimental Design:** Utilize a **Central Composite Design (CCD)** and **Response Surface Methodology (RSM)** to systematically investigate the interaction of variables such as temperature (e.g., 25-30°C), relative humidity (e.g., 55-65%), and application dose [5].
- **Leaf Disc Method:** Prepare untreated bean leaf discs placed on moist cotton in Petri dishes. Gently transfer age-synchronized adult mites onto these discs using a fine brush [5].
- **Acaricide Application:** Apply the **fenazaquin** formulation, prepared according to the experimental design concentrations (e.g., around 527 µl/l for optimized conditions), to the leaf discs using a calibrated sprayer. A control group should be treated with plain tap water [5].
- **Data Recording:** After a specified exposure period (e.g., 24-48 hours), assess mite mortality. The experimental workflow for this protocol is summarized in the diagram below.





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Critical Considerations for Application

Toxicity to Non-Target Species

Research indicates that **fenazaquin** can be hazardous to beneficial organisms. A field study on okra found that while the recommended dose (125 g a.i. ha⁻¹) was effective against mites and less harmful to the environment, a double dose (250 g a.i. ha⁻¹) caused **significantly more detrimental toxicity effects** towards the coccinellid beetle predator *Stethorus punctillum*, the pollinator *Apis mellifera* (honey bee), and soil acarine populations [3]. Therefore, **adherence to the recommended dosage is critical** for maintaining environmental health and integrated pest management (IPM) programs.

Residue Persistence and Pre-Harvest Intervals (PHI)

The persistence of **fenazaquin** residues is dose-dependent and influences the necessary waiting period before harvest.

- **Apple Study:** A study on 'Red Delicious' apples showed that when applied at **0.004%**, **fenazaquin** residues dissipated by **96.91% in 20 days** and were undetectable thereafter. The calculated half-life was **3.62 days**, with a suggested waiting period of **18.55 days**. At a higher rate of **0.008%**, the pesticide persisted for 30 days, with a half-life of 4.12 days and a waiting period of 30.49 days [4].

- **Maximum Residue Limits (MRLs):** Be aware of MRLs for international trade. For example, Canada has proposed an MRL of **9.0 ppm for dried tea leaves** and **0.02 ppm for tree nuts** [6]. The terminal residue of **fenazaquin** at the lower application rate on apples was below the EU MRL, but it exceeded the MRL at the higher rate, underscoring the importance of following label directions [4].

Conclusion and Integrated Pest Management Recommendations

Fenazaquin is a valuable tool for controlling spider mites in various agricultural systems. To ensure its effective and sustainable use, the following key recommendations should be implemented:

- **Adhere to Label Instructions:** Strictly follow the recommended, crop-specific dosage rates to ensure efficacy and reduce the risk of toxicity to non-target organisms [2] [3].
- **Optimize Environmental Conditions:** Consider applying **fenazaquin** when environmental conditions, such as a relative humidity of around **60-65%**, are favorable for maximizing efficacy [5].
- **Respect Pre-Harvest Intervals:** Follow the recommended waiting period between the last application and harvest to ensure residues fall below the established MRLs [4].
- **Incorporate into IPM Programs:** Use **fenazaquin** judiciously within a broader IPM context, considering its potential impact on beneficial predators and pollinators, to preserve ecosystem balance and delay the development of pest resistance [3] [5].

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